

tert-Butyl Phenyl Carbonate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *tert-Butyl phenyl carbonate*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the core physical properties of **tert-butyl phenyl carbonate**. Designed for professionals in research and development, this document compiles essential data, outlines detailed experimental protocols, and presents a logical workflow for its synthesis.

Core Physical Properties

tert-Butyl phenyl carbonate is a versatile reagent in organic synthesis, notably utilized as a protecting group for amines and in the formation of other carbonates.^[1] Its physical characteristics are crucial for its application in various chemical processes.

A compilation of its key physical properties is presented below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₄ O ₃	[2][3]
Molecular Weight	194.23 g/mol	[2][3][4][5]
Appearance	Colorless to light yellow liquid	[2][6]
Density	1.05 g/mL at 20 °C	[2][4][7]
Boiling Point	83 °C at 0.6 mmHg	[2][4][7][8]
Melting Point	Not available (liquid at room temperature)	[6]
Solubility	Slightly soluble in water	[8][9]
Refractive Index	n _{20/D} 1.48	[2]
Flash Point	101 °C (213.8 °F) - closed cup	[4][7]
CAS Number	6627-89-0	[2][4]

Experimental Protocols

The following sections detail the methodologies for the synthesis of **tert-butyl phenyl carbonate** and the determination of its fundamental physical properties.

Synthesis of tert-Butyl Phenyl Carbonate

This protocol is adapted from established literature procedures.[10][11]

Materials:

- tert-Butyl alcohol
- Quinoline
- Phenyl chloroformate
- Dichloromethane

- Water
- 5% Hydrochloric acid
- Magnesium sulfate
- Round-bottom flask with a stirrer, thermometer, and dropping funnel
- Claisen flask for distillation

Procedure:

- In a 2-liter round-bottom flask equipped with a mechanical stirrer, thermometer, and dropping funnel, combine 74.1 g (1 mol) of tert-butanol and 130 g (1 mol) of quinoline in 150 mL of dichloromethane.[11]
- While stirring the solution, add 157 g (1 mol) of phenyl chlorocarbonate dropwise. Maintain the reaction temperature between 38 and 41 °C.[11]
- After the addition is complete, allow the mixture to stand at room temperature overnight.[11]
- Add sufficient water to dissolve the precipitated quinoline hydrochloride.[11]
- Separate the organic layer and wash it twice with 60 mL portions of water, followed by three to four washes with 60 mL portions of 5% hydrochloric acid.[11]
- Dry the organic layer over magnesium sulfate.[11]
- Remove the solvent by distillation.[11]
- Distill the crude **tert-butyl phenyl carbonate** from a Claisen flask at a reduced pressure of 0.5 mmHg. The product will distill at 74-78 °C.[10][11]

Determination of Physical Properties

The following are general standard procedures for determining the physical properties of liquid organic compounds.

Boiling Point Determination (Thiele Tube Method):

- A small sample of **tert-butyl phenyl carbonate** is placed in a fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the sample.
- The fusion tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point oil.
- The temperature is raised slowly and uniformly.
- The boiling point is recorded as the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.

Density Determination:

- A clean and dry pycnometer (specific gravity bottle) of a known volume is weighed.
- The pycnometer is filled with **tert-butyl phenyl carbonate**, ensuring no air bubbles are present.
- The filled pycnometer is weighed again at a specific temperature (e.g., 20 °C).
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Solubility Determination (Qualitative):

- To a test tube containing a small amount (e.g., 0.1 mL) of **tert-butyl phenyl carbonate**, add approximately 1 mL of the solvent to be tested (e.g., water, ethanol, diethyl ether).
- The mixture is agitated vigorously.
- Observe whether the compound dissolves completely, partially, or not at all to determine its solubility. The observation of a single liquid phase indicates solubility, while the presence of two distinct layers or a cloudy suspension indicates insolubility or slight solubility.

Synthesis Workflow

The synthesis of **tert-butyl phenyl carbonate** follows a straightforward nucleophilic acyl substitution reaction. The workflow can be visualized as follows:



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Caption: Synthesis workflow for **tert-Butyl Phenyl Carbonate**.

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